

# H-D-Phe-OtBu.HCl: A Comprehensive Technical Guide to Material Safety

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## Compound of Interest

Compound Name: *H-D-Phe-OtBu.HCl*

Cat. No.: *B555534*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the materials in use is paramount to ensuring laboratory safety and experimental integrity. This in-depth technical guide provides a comprehensive overview of the material safety data for **H-D-Phe-OtBu.HCl** (D-Phenylalanine tert-butyl ester hydrochloride), a key reagent in peptide synthesis and various research applications.

## Section 1: Chemical Identification and Properties

**H-D-Phe-OtBu.HCl** is the hydrochloride salt of the tert-butyl ester of D-phenylalanine. Its chemical structure protects the carboxylic acid group, making it a valuable building block in the synthesis of peptides and other complex organic molecules.

Identifier	Value
Chemical Name	D-Phenylalanine tert-butyl ester hydrochloride
Synonyms	H-D-Phe-OtBu HCl, (R)-tert-butyl 2-amino-3-phenylpropanoate hydrochloride
CAS Number	3403-25-6[1][2]
Molecular Formula	C13H20ClNO2
Molecular Weight	257.76 g/mol
Appearance	White to light yellow powder or crystal
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, and water.[1]

## Section 2: Hazard Identification and Safety Precautions

While comprehensive toxicological data is not extensively documented in publicly available literature, standard precautions for handling chemical reagents should be observed. The primary hazards are associated with inhalation, skin, and eye contact.

Hazard Type	Description	Precautionary Statements
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.[3]	Avoid breathing dust. Use in a well-ventilated area or with a dust respirator.[3][4]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.[3]	Wear protective gloves and clothing.[3][5]
Eye Contact	May cause eye irritation.[3]	Wear safety goggles or a face shield.[3][5]
Ingestion	May be harmful if swallowed.[3]	Do not eat, drink, or smoke when handling. Wash hands thoroughly after use.[6]

GHS Hazard Classification:

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning
- Hazard Statements: H319 (Causes serious eye irritation), H412 (Harmful to aquatic life with long-lasting effects)
- Precautionary Statements: P264, P273, P280, P305 + P351 + P338, P337 + P313, P501

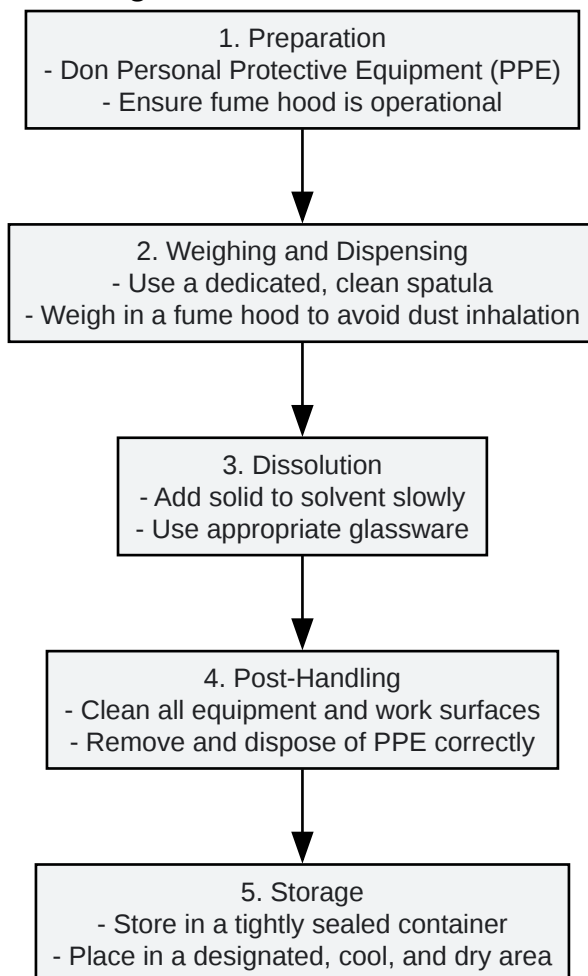
## Section 3: Handling, Storage, and Disposal

Proper handling and storage are crucial for maintaining the stability of **H-D-Phe-OtBu.HCl** and ensuring a safe laboratory environment.

### Handling Protocols

A standardized workflow for handling **H-D-Phe-OtBu.HCl** is essential to minimize exposure and prevent contamination.

## Safe Handling Workflow for H-D-Phe-OtBu.HCl



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Caption: A logical workflow for the safe handling of **H-D-Phe-OtBu.HCl** in a laboratory setting.

## Storage Conditions

To ensure the longevity and stability of the compound, the following storage conditions are recommended:

Parameter	Recommendation
Temperature	Keep refrigerated. Do not store above 5°C (41°F).[3] For long-term storage, -20°C (for up to 1 month) or -80°C (for up to 6 months) is advised.[7]
Container	Keep container tightly closed.[3]
Atmosphere	Store under an inert atmosphere and protect from moisture as the product is hygroscopic.[5]
Incompatible Materials	Strong oxidizing agents.[3][8]

## Disposal

Waste material should be disposed of in accordance with federal, state, and local environmental control regulations.[3]

## Section 4: Accidental Release and First Aid Measures

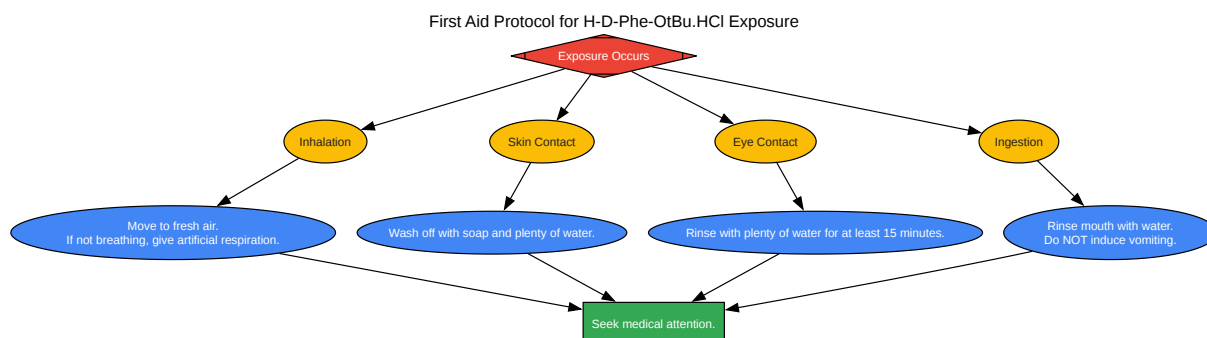
In the event of an accidental release or exposure, prompt and appropriate action is critical.

### Accidental Release Measures

For a small spill, use appropriate tools to place the spilled material into a convenient waste disposal container.[3] For a large spill, use a shovel for the same purpose.[3] Ensure the area is well-ventilated and that all sources of ignition are removed.[4]

### First Aid Protocols

A systematic approach to first aid is necessary following exposure.



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Caption: A flowchart outlining the immediate first aid steps to be taken in case of exposure.

## Section 5: Fire-Fighting Measures and Reactivity

Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.  
[6]

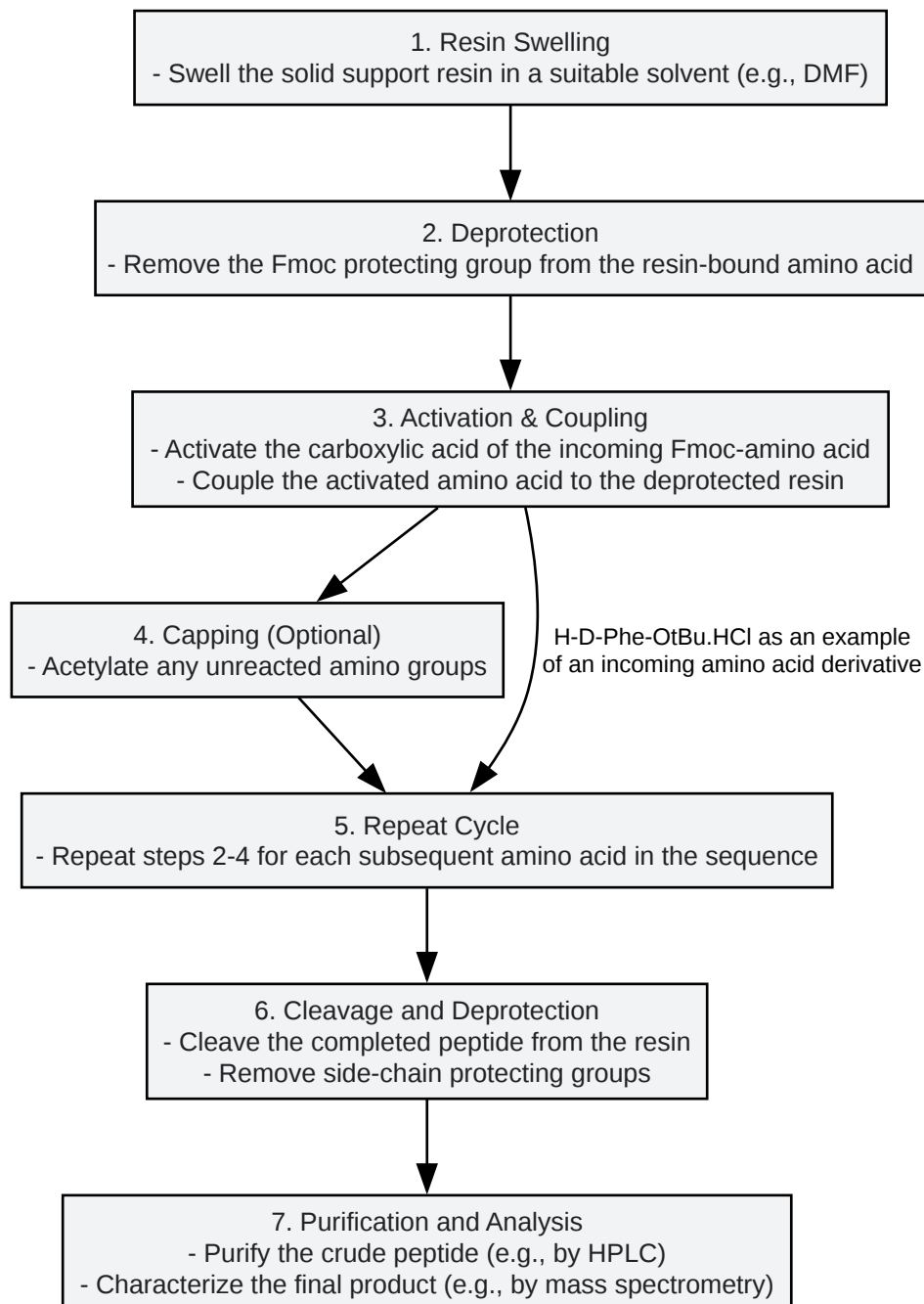
Hazardous Decomposition Products: Upon combustion, it may produce carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[3][5][8]

Reactivity: The material is stable under recommended storage conditions.[3] It is incompatible with strong oxidizing agents.[3][8]

## Section 6: Experimental Protocols

While this document focuses on the material safety data, **H-D-Phe-OtBu.HCl** is a standard reagent in solid-phase peptide synthesis (SPPS). A general experimental workflow for its use in SPPS is outlined below.

## General Workflow for H-D-Phe-OtBu.HCl in SPPS



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Caption: A simplified workflow illustrating the role of amino acid derivatives like **H-D-Phe-OtBu.HCl** in SPPS.

This guide is intended to provide comprehensive safety information for **H-D-Phe-OtBu.HCl**. Researchers should always consult the most recent and complete Safety Data Sheet (SDS)

from their supplier before use and adhere to all institutional safety protocols.

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